

Step-by-step guide for THP104c solubilization and preparation

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Compound of Interest

Compound Name: THP104c
Cat. No.: B10829467

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Application Notes and Protocols for THP104c

For Researchers, Scientists, and Drug Development Professionals

Introduction

THP104c is a potent and selective inhibitor of mitochondrial fission. As a key regulator of mitochondrial dynamics, mitochondrial fission is implicated in a variety of cellular processes, and its dysregulation has been linked to numerous diseases. **THP104c** offers a valuable tool for investigating the role of mitochondrial fission in health and disease and holds potential as a therapeutic agent.

These application notes provide a comprehensive guide to the solubilization, preparation, and handling of **THP104c** for both in vitro and in vivo research applications. The protocols outlined below are intended to ensure consistent and reliable experimental outcomes.

Physicochemical Properties and Storage

A clear understanding of the physicochemical properties of **THP104c** is essential for its proper handling and use.

Property	Value	Reference
Chemical Formula	C ₂₀ H ₁₆ N ₄ O ₂ S	[1][2][3]
Molecular Weight	376.43 g/mol	[1][3]
CAS Number	877792-12-6	
Appearance	Off-white to light yellow solid	
Storage (Powder)	2 years at -20°C	
Storage (in DMSO)	2 weeks at 4°C; 6 months at -80°C	
Storage (Stock Solution)	6 months at -80°C; 1 month at -20°C (protect from light)	

Solubilization and Preparation of Stock Solutions for In Vitro Use

THP104c exhibits poor solubility in aqueous solutions but is readily soluble in dimethyl sulfoxide (DMSO).

Protocol for Preparing a 100 mM Stock Solution in DMSO:

Materials:

- **THP104c** powder
- Anhydrous/low-water content DMSO (freshly opened recommended)
- Sterile, conical-bottom polypropylene or glass vial
- Calibrated pipettes
- Vortex mixer
- Ultrasonic bath

Procedure:

- **Weighing:** Accurately weigh the desired amount of **THP104c** powder in a sterile vial. For example, to prepare 1 mL of a 100 mM stock solution, weigh 37.64 mg of **THP104c**.
- **Solvent Addition:** Add the calculated volume of DMSO to the vial containing the **THP104c** powder.
- **Initial Mixing:** Briefly vortex the mixture to suspend the powder.
- **Sonication:** Place the vial in an ultrasonic bath and sonicate until the **THP104c** is completely dissolved. Visual inspection should confirm a clear solution with no visible particulates. Note: The hygroscopic nature of DMSO can impact solubility; therefore, using a newly opened bottle of anhydrous DMSO is highly recommended.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month, ensuring they are protected from light.

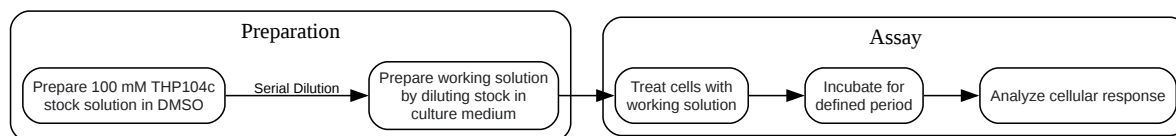
Table for Preparing Common Stock Solution Concentrations:

Desired Concentration	Mass of THP104c for 1 mL
1 mM	0.376 mg
5 mM	1.882 mg
10 mM	3.764 mg
50 mM	18.82 mg
100 mM	37.64 mg

Preparation of Working Solutions for In Vitro Assays

For cell-based assays, the DMSO stock solution should be diluted to the final working concentration in the appropriate cell culture medium. It is crucial to ensure that the final concentration of DMSO in the culture medium is non-toxic to the cells, typically below 0.5% and ideally at or below 0.1%.

Experimental Workflow for In Vitro Assays:



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Caption: Workflow for preparing and using **THP104c** in cell-based assays.

Preparation for In Vivo Administration

The poor aqueous solubility of **THP104c** presents a challenge for in vivo administration. The selection of an appropriate vehicle is critical to ensure bioavailability and minimize toxicity. While a specific, universally validated vehicle for **THP104c** has not been definitively established in the literature, common strategies for formulating poorly water-soluble compounds for animal studies can be adapted.

Recommended Vehicle for Oral Gavage (Rodents):

A common and generally well-tolerated vehicle for oral administration of poorly soluble compounds in rodents is a suspension in an aqueous vehicle containing a suspending agent and a surfactant.

Vehicle Composition:

- 0.5% (w/v) Carboxymethylcellulose (CMC)
- 0.1% (w/v) Tween 80 in sterile water

Protocol for Preparation of Oral Suspension:

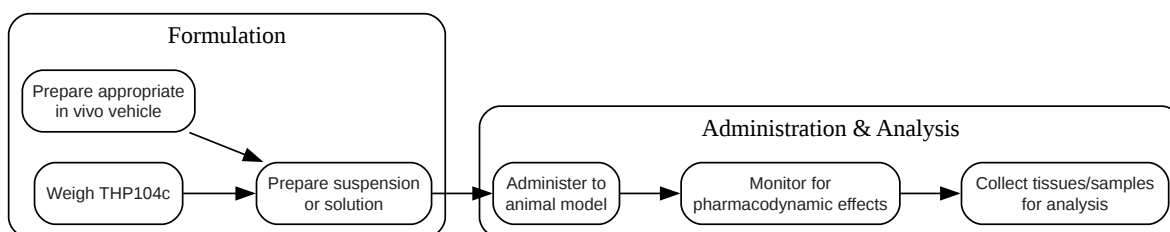
- Prepare the vehicle by dissolving Tween 80 in sterile water, followed by the gradual addition of CMC with continuous stirring until a homogenous suspension is formed.

- Accurately weigh the required amount of **THP104c**.
- Triturate the **THP104c** powder with a small amount of the vehicle to form a paste.
- Gradually add the remaining vehicle to the paste while continuously mixing to achieve the desired final concentration.
- Ensure the final formulation is a uniform suspension before each administration.

Considerations for Intravenous Administration:

For intravenous administration, a co-solvent system may be necessary. A potential vehicle could be a mixture of DMSO, PEG-400, and saline. However, it is crucial to perform preliminary tolerability studies to determine the maximum tolerated dose of the vehicle itself, as high concentrations of DMSO and PEG-400 can cause adverse effects.

Experimental Workflow for In Vivo Studies:



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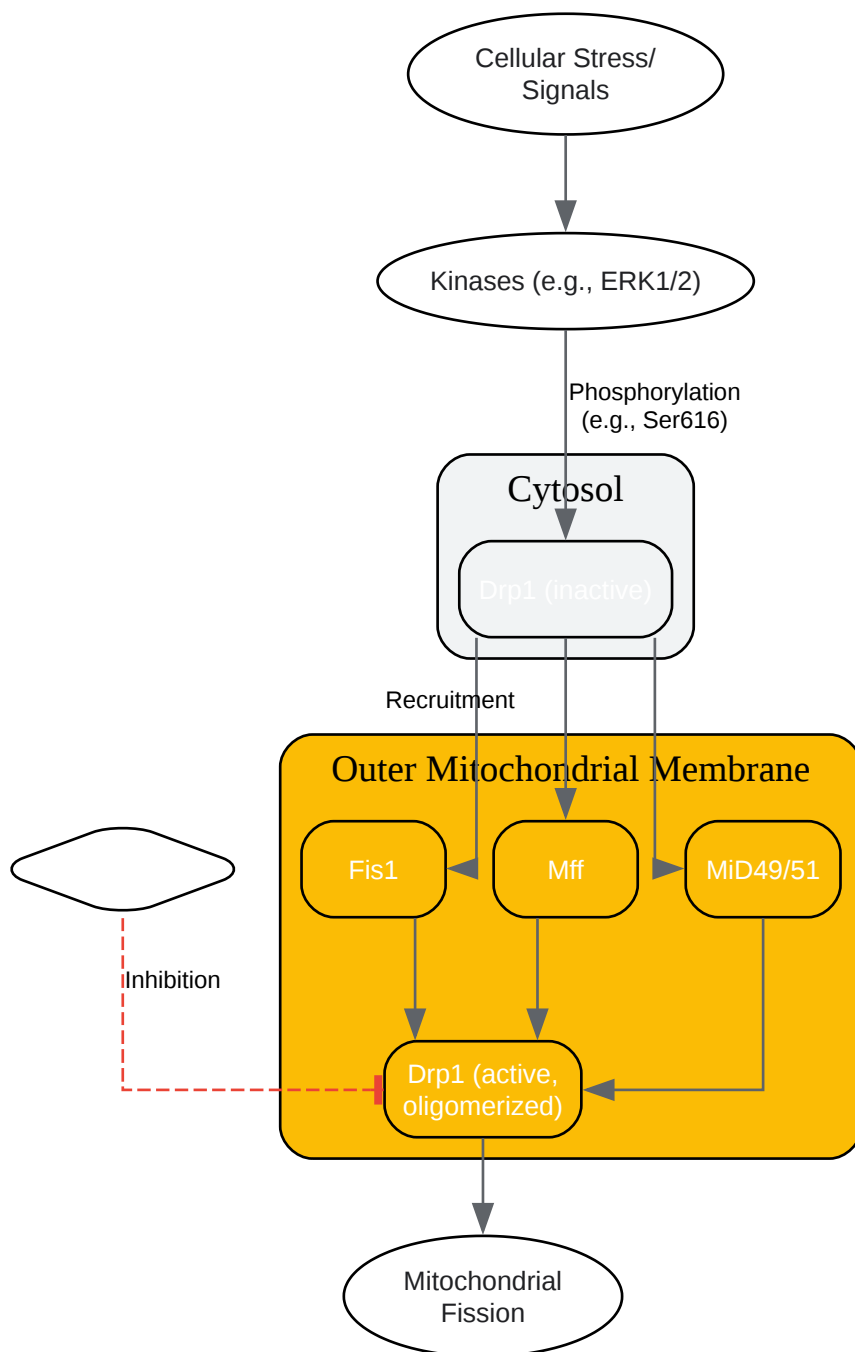
Caption: General workflow for the formulation and administration of **THP104c** in animal studies.

Mechanism of Action: Inhibition of Mitochondrial Fission

THP104c functions as an inhibitor of mitochondrial fission, a process primarily mediated by the dynamin-related protein 1 (Drp1). In response to cellular signals, Drp1 is recruited from the

cytosol to the outer mitochondrial membrane, where it oligomerizes and constricts the mitochondrion, leading to its division. This process is regulated by a complex signaling network.

Signaling Pathway of Mitochondrial Fission:



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Caption: Simplified signaling pathway of Drp1-mediated mitochondrial fission and the inhibitory action of **THP104c**.

THP104c is believed to exert its inhibitory effect by interfering with the function of Drp1, thereby preventing the excessive mitochondrial fragmentation associated with various pathological conditions.

Disclaimer

These protocols are intended as a guide for research purposes only. It is the responsibility of the end-user to determine the suitability of these procedures for their specific applications and to conduct all experiments in a safe and ethical manner, in accordance with all applicable regulations and institutional guidelines. For in vivo studies, appropriate animal care and use protocols must be approved by the relevant institutional animal care and use committee (IACUC).

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